

# Calcium Citrate Malate: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Calcium citrate maleate

Cat. No.: B13769752

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This technical guide provides an in-depth overview of Calcium Citrate Malate (CCM), a highly bioavailable calcium supplement. It covers its chemical properties, synthesis, analytical methods, and the factors contributing to its enhanced absorption.

## Chemical and Physical Data

Calcium Citrate Malate is a complex salt with a variable composition, consisting of calcium, citrate, and malate.<sup>[1][2]</sup> It is a white, water-soluble powder.<sup>[1][3]</sup> Its variable nature means that different molecular formulas and weights are reported, reflecting different molar ratios of the components.

Identifier	Value	Source
CAS Number	142606-53-9	<sup>[1][3][4]</sup>
EC Number	604-299-4	<sup>[1][4]</sup>
PubChem CID	86746885, 156596391	<sup>[1][5]</sup>

Chemical Formula	Molecular Weight ( g/mol )	Source
$\text{Ca}_6(\text{C}_6\text{H}_5\text{O}_7)_2(\text{C}_4\text{H}_4\text{O}_5)_3 \cdot 6\text{H}_2\text{O}$	1123.1	[3]
$\text{C}_{16}\text{H}_{14}\text{Ca}_4\text{O}_{19}$	670.58296	[4]
$\text{C}_{24}\text{H}_{34}\text{Ca}_6\text{O}_{35}$	1123.0	[5][6]

## Synthesis of Calcium Citrate Malate

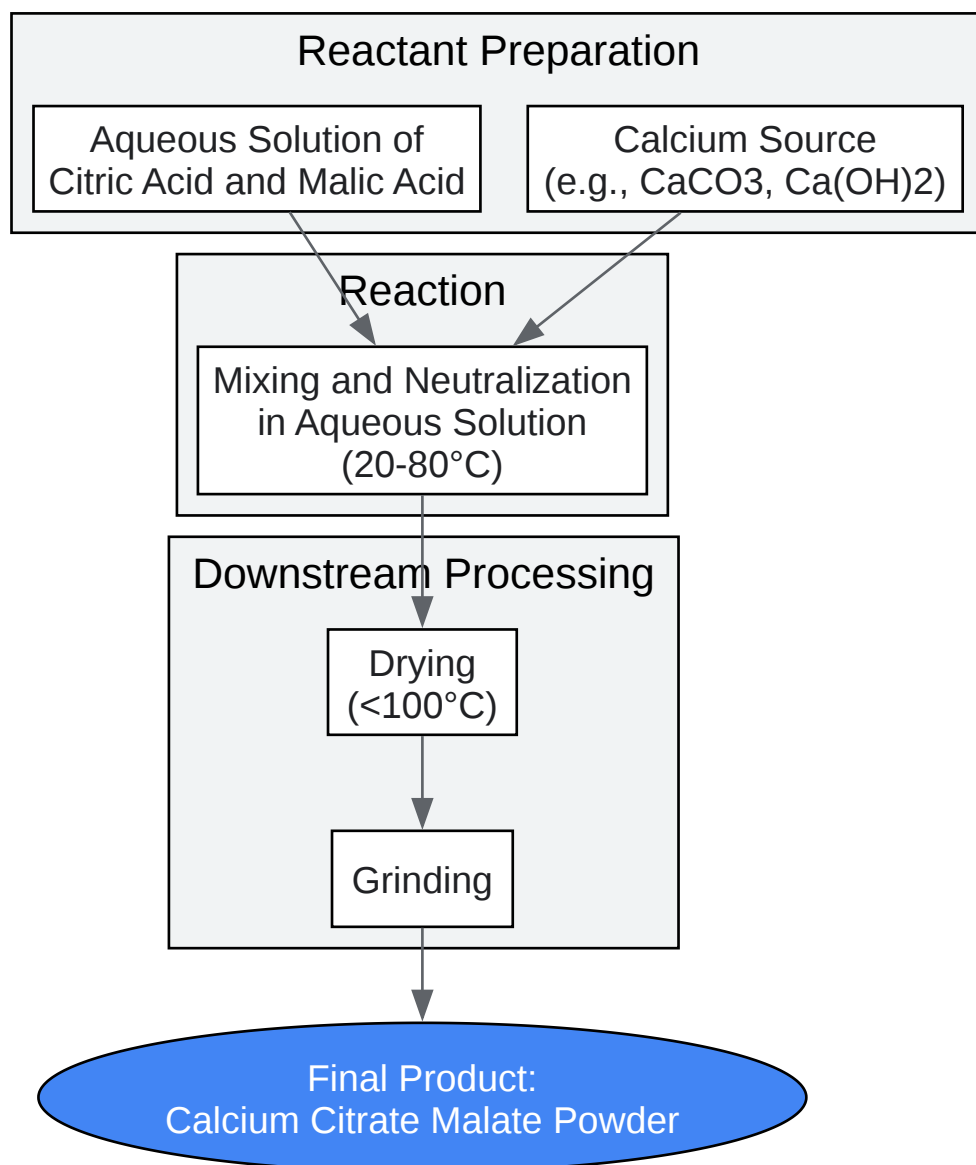
The synthesis of Calcium Citrate Malate generally involves the reaction of a calcium source with citric acid and malic acid in an aqueous solution. The resulting complex is then dried.

A common method for preparing Calcium Citrate Malate is as follows:

- **Reactant Preparation:** An aqueous solution of citric acid and malic acid is prepared in the desired molar ratio.
- **Reaction:** A calcium source, such as calcium carbonate, calcium hydroxide, or calcium oxide, is slowly added to the acid solution while stirring.[7][8][9] If calcium carbonate is used, the reaction proceeds with the evolution of carbon dioxide until the acids are neutralized.[7]
- **Temperature Control:** The reaction temperature is typically maintained between 20°C and 80°C.[7][8][9]
- **Drying:** The resulting mixture, which may be a solution or a slurry, is then dried to obtain the solid Calcium Citrate Malate. Drying methods can include spray drying, freeze-drying, or oven drying at temperatures below 100°C.[9]
- **Grinding:** The final solid may be ground to achieve a desired particle size.[9]

A study by Reyes et al. (2021) described the synthesis using calcium hydroxide derived from duck eggshells, with reaction temperatures of 25°C and 80°C and varying concentrations of citric and malic acid to optimize the yield.[8][10]

## General Synthesis Workflow for Calcium Citrate Malate



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Synthesis of Calcium Citrate Malate.

## Experimental Protocols for Quality Analysis

A comprehensive analysis of Calcium Citrate Malate is crucial to ensure its quality and compliance with specifications. The United States Pharmacopeia (USP) provides detailed analytical procedures.<sup>[11]</sup>

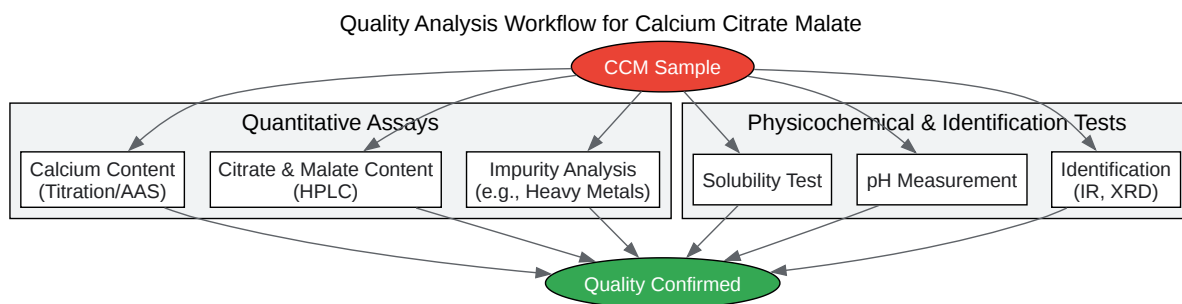
This protocol determines the percentage of calcium in the sample.

- Sample Preparation: Accurately weigh about 350 mg of Calcium Citrate Malate.
- Dissolution: Dissolve the sample in a mixture of 10 mL of water and 3 mL of 3 N hydrochloric acid.
- Titration Setup: Add 90 mL of water and a magnetic stirring bar. While stirring, add 30 mL of 0.05 M edetate disodium (EDTA) titrant, followed by 25 mL of 1 N sodium hydroxide.
- Endpoint Detection: Add approximately 150 mg of hydroxy naphthol blue indicator.
- Titration: Continue the titration with 0.05 M EDTA until a blue endpoint is reached.
- Blank Determination: Perform a blank titration to account for any interference.
- Calculation: The percentage of calcium is calculated based on the volume of titrant consumed.[\[11\]](#)

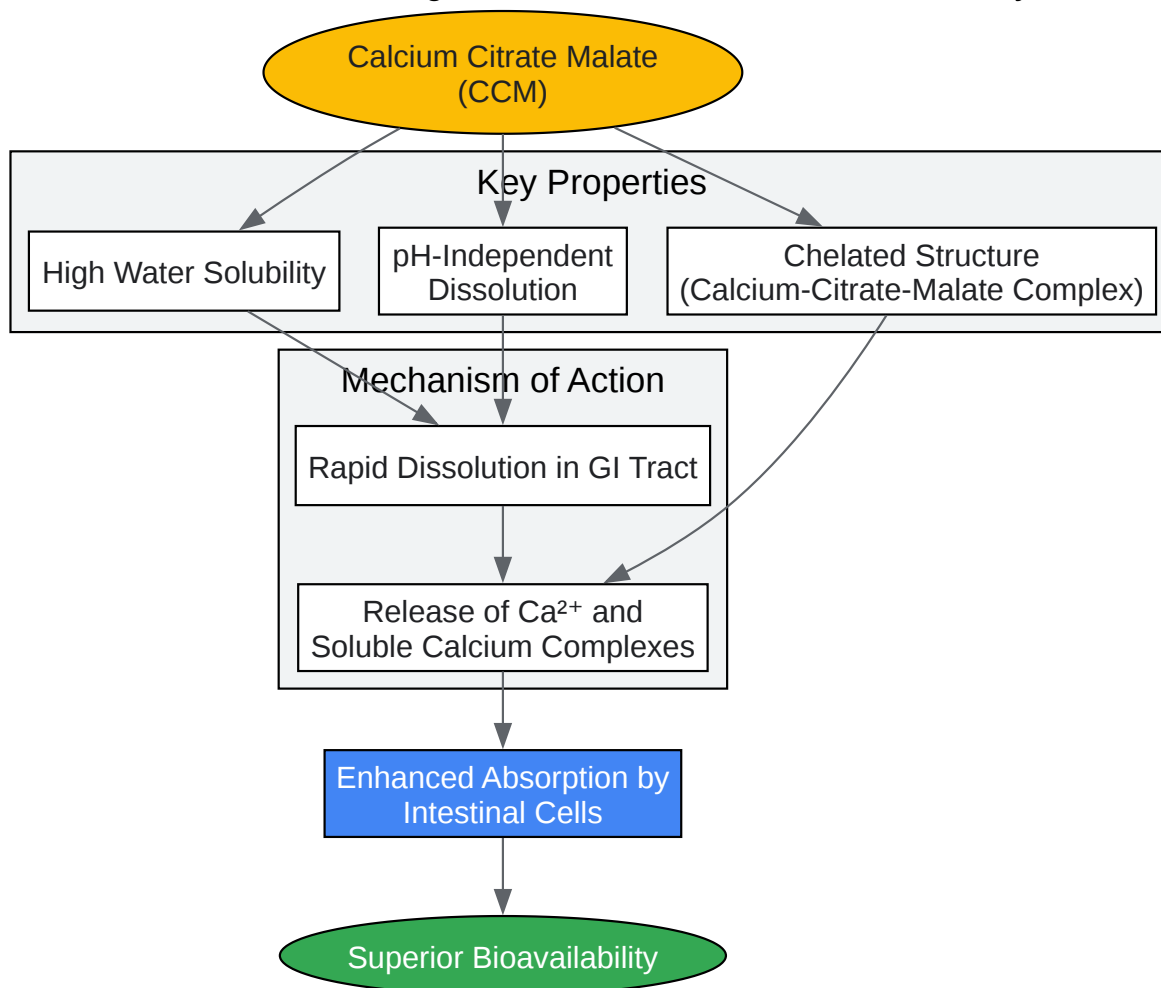
High-Performance Liquid Chromatography (HPLC) is often used to determine the content of citrate and malate.

- Standard Solution Preparation: Prepare a standard solution containing known concentrations of citric acid and malic acid.
- Sample Solution Preparation: Dissolve a known quantity of Calcium Citrate Malate in an appropriate solvent, which may involve acidification to ensure complete dissolution.
- Chromatographic System: An HPLC system equipped with a suitable column (e.g., a C18 column) and a UV detector is used. The mobile phase is typically an aqueous buffer.
- Analysis: Inject equal volumes of the standard and sample solutions into the chromatograph.
- Quantification: The amounts of citrate and malate in the sample are determined by comparing the peak areas from the sample chromatogram to those from the standard chromatogram.[\[12\]](#)
- Infrared Spectroscopy (IR): The IR spectrum of the sample is compared to a reference spectrum of Calcium Citrate Malate to confirm its identity.[\[12\]](#)

- X-ray Diffraction (XRD): XRD can be used to identify the crystalline structure of the compound.<sup>[8]</sup><sup>[12]</sup>



## Factors Enhancing Calcium Citrate Malate Bioavailability

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## References

- 1. Calcium citrate malate - Wikipedia [en.wikipedia.org]
- 2. CALCIUM CITRATE MALATE | 142606-53-9 [chemicalbook.com]
- 3. jostchemical.com [jostchemical.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Calcium citrate malate | C<sub>24</sub>H<sub>34</sub>Ca<sub>6</sub>O<sub>35</sub> | CID 156596391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. wbcil.com [wbcil.com]
- 7. EP0533724B1 - Calcium citrate malate composition - Google Patents [patents.google.com]
- 8. Preparation of Calcium Citrate Malate Using Citric Acid and Malic Acid with Calcium Hydroxide Synthesized from Duck Eggshell | Scientific.Net [scientific.net]
- 9. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 10. researchgate.net [researchgate.net]
- 11. Calcium Citrate Malate - Definition, Identification, Assay - USP 2025 [trungtamthuoc.com]
- 12. ruipugroup.com [ruipugroup.com]
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